Publish Comparison Guide: Quantitative Analysis of 1-(2-Chlorothiazol-5-yl)ethanone

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Compound of Interest	
Compound Name:	*1-(2-Chlorothiazol-5-yl)ethanone*
CAS No.:	*885229-41-4*
Cat. No.:	*B3030241*

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Executive Summary & Analyte Profile

1-(2-Chlorothiazol-5-yl)ethanone (CAS: 134805-62-2), also known as 2-Chloro-5-acetylthiazole, is a critical heterocyclic building block. It serves as a key precursor in the synthesis of the 2-chloro-5-chloromethylthiazole intermediate used in the manufacturing of the HIV protease inhibitor Ritonavir and various neonicotinoid agrochemicals.[1]

Accurate quantification of this intermediate is pivotal for process control, specifically in monitoring the Friedel-Crafts acylation or oxidation steps that generate the thiazole ring system. This guide objectively compares the three primary analytical platforms—HPLC-UV, GC-FID, and UHPLC-MS/MS—to determine the optimal workflow for purity assay and impurity profiling.

Analyte Physicochemical Profile

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Property	Value	Implication for Analysis
Structure	2-Chloro-substituted thiazole with a C-5 acetyl group	Weakly basic; Cl- atom withdraws electron density.
Molecular Weight	161.61 g/mol	Suitable for GC and LC-MS.
Solubility	Soluble in ACN, MeOH, EtOAc; Low in Water	RP-HPLC requires high organic content or gradient.
Chromophore	Thiazole ring + Carbonyl	Strong UV absorption ~260–280 nm.
Volatility	Moderate	Amenable to GC analysis (unlike ionic intermediates).

Method Landscape: Comparative Analysis

The following table synthesizes performance metrics across the three viable technologies.

Feature	Method A: RP-HPLC-UV **(Recommended)**	Method B: GC-FID	Method C: UHPLC-MS/MS
Primary Application	Purity Assay & QC Release	Process Control (IPC)	Trace Impurity Profiling
Precision (RSD)	High (< 0.5%)	Moderate (< 2.0%)	Low (< 5.0%)
Sensitivity (LOD)	~0.1 µg/mL	~1.0 µg/mL	< 0.001 µg/mL
Matrix Tolerance	High (with guard column)	Low (non-volatiles ruin liner)	Moderate (matrix effects)
Throughput	10–15 min/run	5–10 min/run	3–5 min/run
Cost per Sample		$	
Key Limitation	Slower than GC; solvent consumption.	Thermal degradation risk for labile impurities.	Equipment cost; quantification requires isotope standards.

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Strategic Recommendation

- For Final Product Release: Use RP-HPLC-UV. It offers the best balance of precision, robustness, and linearity for high-concentration assays (>98% purity).
- For Reaction Monitoring: Use GC-FID. It provides rapid feedback on the conversion of starting materials (e.g., 2-chlorothiazole) without extensive sample prep.

Detailed Experimental Protocols

Protocol A: High-Performance Liquid Chromatography (RP-HPLC-UV)

The Gold Standard for Purity Assessment

This protocol utilizes a C18 stationary phase with an acidic mobile phase to ensure the thiazole nitrogen remains protonated or neutral (depending on pH vs pKa), preventing peak tailing.

1. Instrumentation & Conditions

- System: Agilent 1260 Infinity II or Waters Alliance e2695.
- Column: Agilent ZORBAX Eclipse Plus C18, 4.6 × 150 mm, 3.5 µm (or equivalent).
- Column Temp: 30°C.
- Detection: UV @ 272 nm (Lambda max for thiazole carbonyl system).
- Flow Rate: 1.0 mL/min.
- Injection Volume: 5–10 µL.

2. Mobile Phase Preparation

- Solvent A (Aqueous): 0.1% Phosphoric Acid (

) in Water. Note: Acidification suppresses silanol activity.
- Solvent B (Organic): Acetonitrile (HPLC Grade).

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Gradient Program:

Time (min)	% Solvent A	% Solvent B	Step
0.0	**90**	**10**	**Equilibration**
2.0	90	10	Isocratic Hold
10.0	40	60	Linear Ramp
12.0	10	90	Wash
12.1	90	10	Re-equilibration

| 15.0 | 90 | 10 | End |

3. Sample Preparation

- Stock Solution: Weigh 10.0 mg of **1-(2-Chlorothiazol-5-yl)ethanone** reference standard into a 10 mL volumetric flask. Dissolve in 100% Acetonitrile. Sonicate for 5 mins. (Conc: 1000 µg/mL).
- Working Standard: Dilute Stock 1:10 with Mobile Phase (Initial Ratio) to obtain 100 µg/mL.
- Sample: Prepare unknown sample to target concentration of 100 µg/mL in Mobile Phase. Filter through 0.22 µm PTFE filter.

Protocol B: Gas Chromatography (GC-FID)

Rapid Process Monitoring

1. Instrumentation & Conditions

- System: Agilent 7890B / 8890 GC with FID.
- Column: DB-5ms or HP-5 (5% Phenyl-methylpolysiloxane), 30 m × 0.25 mm × 0.25 µm.
- Carrier Gas: Helium @ 1.5 mL/min (Constant Flow).
- Inlet: Split mode (20:1), 250°C.

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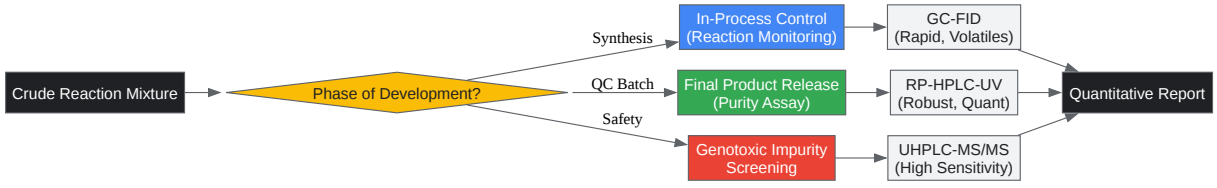
- Detector: FID @ 300°C.

2. Temperature Program

- Initial: 80°C (Hold 1 min).
- Ramp: 20°C/min to 200°C.
- Ramp 2: 40°C/min to 280°C (Hold 3 min).
- Total Run Time: ~10 minutes.

Visualizing the Analytical Workflow

The following diagram illustrates the decision logic and workflow for analyzing reaction mixtures containing the target thiazole.



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Figure 1: Strategic selection of analytical methods based on the development stage (IPC vs. QC).

Validation & Performance Criteria

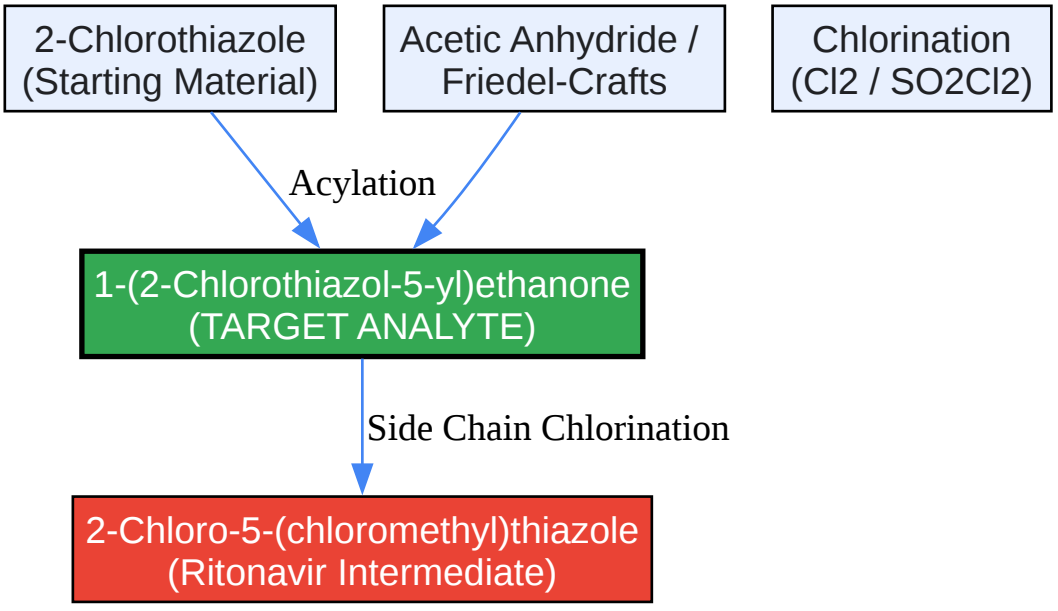
To ensure trustworthiness and scientific integrity, the chosen method (HPLC-UV) must be validated against ICH Q2(R1) guidelines.

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Parameter	Acceptance Criteria	Experimental approach
Specificity	No interference at of analyte.	Inject blank, placebo, and known impurities (e.g., 2-chlorothiazole).
Linearity ( )		5 levels from 50% to 150% of target concentration.
Accuracy (Recovery)	98.0% – 102.0%	Spike samples at 80%, 100%, 120% levels.
Precision (Repeatability)	RSD	6 injections of standard solution.[2]
LOD / LOQ	S/N > 3 (LOD) / > 10 (LOQ)	Serial dilution of standard.

Synthesis Context Diagram

Understanding where this analyte fits helps in identifying potential impurities.



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Figure 2: Synthetic pathway showing the target analyte as the precursor to the chloromethyl intermediate.

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